

# T-butyldimethylsilane: A Comprehensive Safety and Hazards Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *T-butyldimethylsilane*

Cat. No.: *B1241148*

[Get Quote](#)

An In-depth Technical Guide for Scientists and Drug Development Professionals

**T-butyldimethylsilane**, a member of the organosilane family, is a versatile reagent in organic synthesis, primarily utilized as a protecting group for hydroxyl functionalities. Its stability and ease of use have made it a valuable tool in the synthesis of complex molecules within the pharmaceutical and materials science sectors. However, its chemical properties also present significant hazards that necessitate a thorough understanding and implementation of stringent safety protocols. This guide provides a detailed overview of the safety data and hazards associated with **T-butyldimethylsilane**, tailored for professionals in research and development.





## Core Safety and Hazard Data

The following tables summarize the key quantitative data for **T-butyldimethylsilane**, compiled from various safety data sheets (SDS).

## Physical and Chemical Properties

Property	Value	Source
CAS Number	29681-57-0	
Molecular Formula	C <sub>6</sub> H <sub>16</sub> Si	
Molecular Weight	116.28 g/mol	
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	81-83 °C (lit.)	
Density	0.701 g/mL at 25 °C (lit.)	
Refractive Index	n <sub>20</sub> /D 1.40 (lit.)	
Flash Point	-11 °C (12.2 °F) - closed cup	

## GHS Hazard Classification and Statements

Classification	Hazard Statement	GHS Pictogram	Signal Word
Flammable Liquids (Category 2)	H225: Highly flammable liquid and vapor.		Danger
Skin Irritation (Category 2)	H315: Causes skin irritation.		Danger
Eye Irritation (Category 2)	H319: Causes serious eye irritation.		Danger
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.		Danger

## Experimental Protocols for Hazard Determination

The hazard classifications presented in the Safety Data Sheet are derived from standardized experimental protocols. For researchers, understanding the basis of these classifications is crucial for a comprehensive risk assessment. The following are representative methodologies for determining the key hazards of **T-butylidimethylsilane**.

## Flammability: Flash Point Determination

The flash point of a volatile liquid is determined using a closed-cup method, such as the one described in ASTM D93, Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester.

- **Principle:** A sample of the liquid is introduced into a test cup and heated at a controlled rate with continuous stirring. An ignition source is periodically directed into the vapor space of the cup. The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.
- **Apparatus:** The Pensky-Martens closed-cup tester consists of a brass test cup with a tightly fitting lid that incorporates a stirring device, a port for the ignition source, and a thermometer. The apparatus can be manual or automated.
- **Procedure (Abbreviated):**
  - The test cup is filled with the sample to a specified level.
  - The lid is secured, and the sample is heated and stirred at a prescribed rate.
  - At regular temperature intervals, the ignition source is applied.
  - The temperature at which a distinct flash is observed is recorded as the flash point.

## Toxicological Hazard Determination

Toxicological data for chemical substances are typically generated following the internationally recognized OECD Guidelines for the Testing of Chemicals. These guidelines provide standardized procedures for assessing various health effects.

While specific LD50 data for **T-butylidimethylsilane** is not readily available in the provided search results, the general methodology for its determination is outlined in OECD Test

#### Guideline 425: Acute Oral Toxicity: Up-and-Down Procedure.

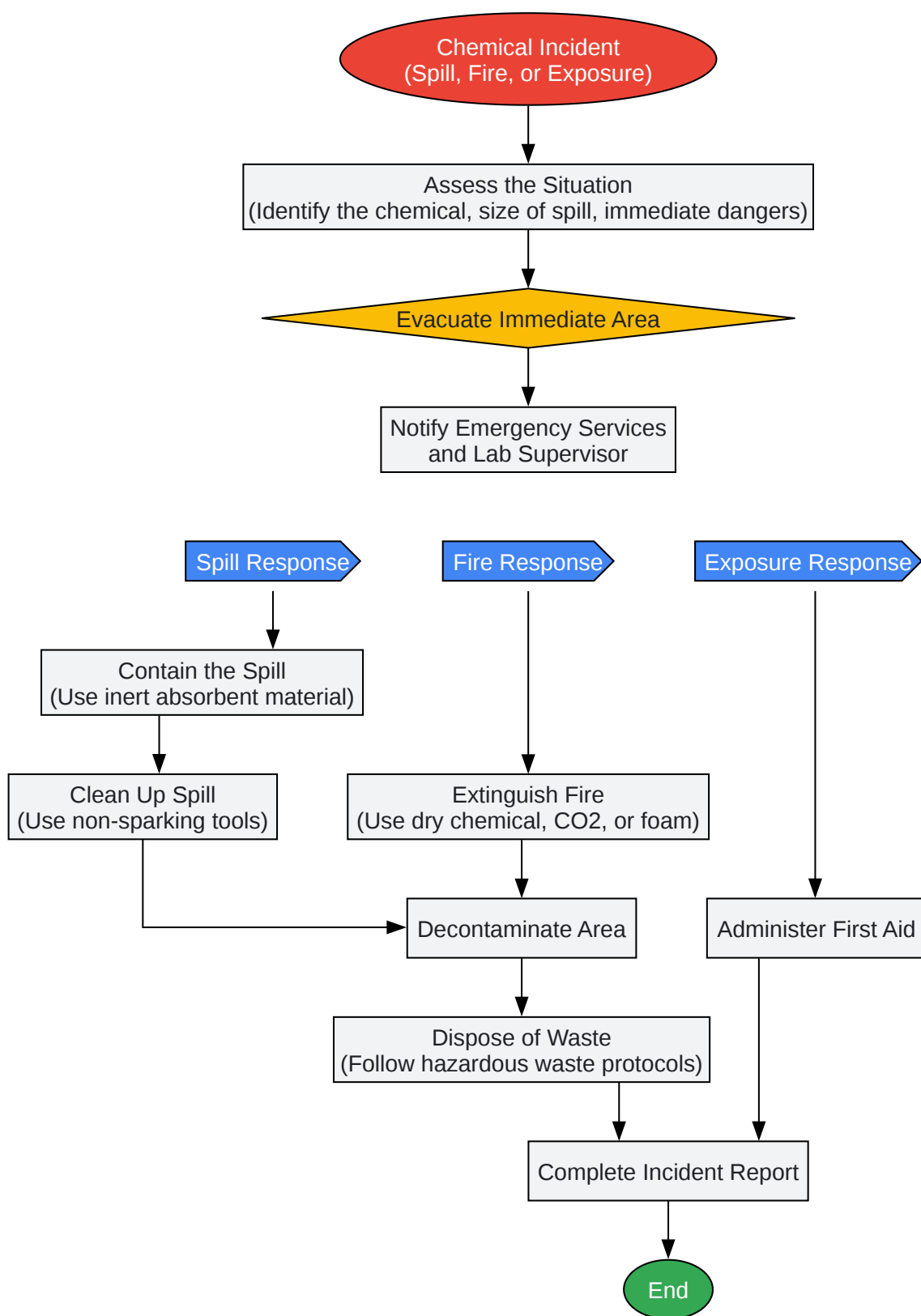
- Principle: This method involves the sequential dosing of animals, typically rodents, with the test substance. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previously dosed animal. This approach minimizes the number of animals required to estimate the LD50 (the dose lethal to 50% of the test population).
- Procedure (Abbreviated):
  - A starting dose is selected based on available information or a sighting study.
  - A single animal is dosed. If the animal survives, the next animal is given a higher dose. If it dies, the next animal receives a lower dose.
  - This sequential dosing continues until a stopping criterion is met.
  - The LD50 is then calculated from the pattern of outcomes using a maximum likelihood method.
  - Animals are observed for signs of toxicity and mortality for a defined period.

The potential for **T-butylidimethylsilane** to cause skin and eye irritation is assessed using methods such as those described in OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) and OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).

- Principle (Skin Irritation): A small amount of the substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- Principle (Eye Irritation): A small amount of the substance is instilled into one eye of a test animal. The eye is examined for effects on the cornea, iris, and conjunctiva at specific time points.

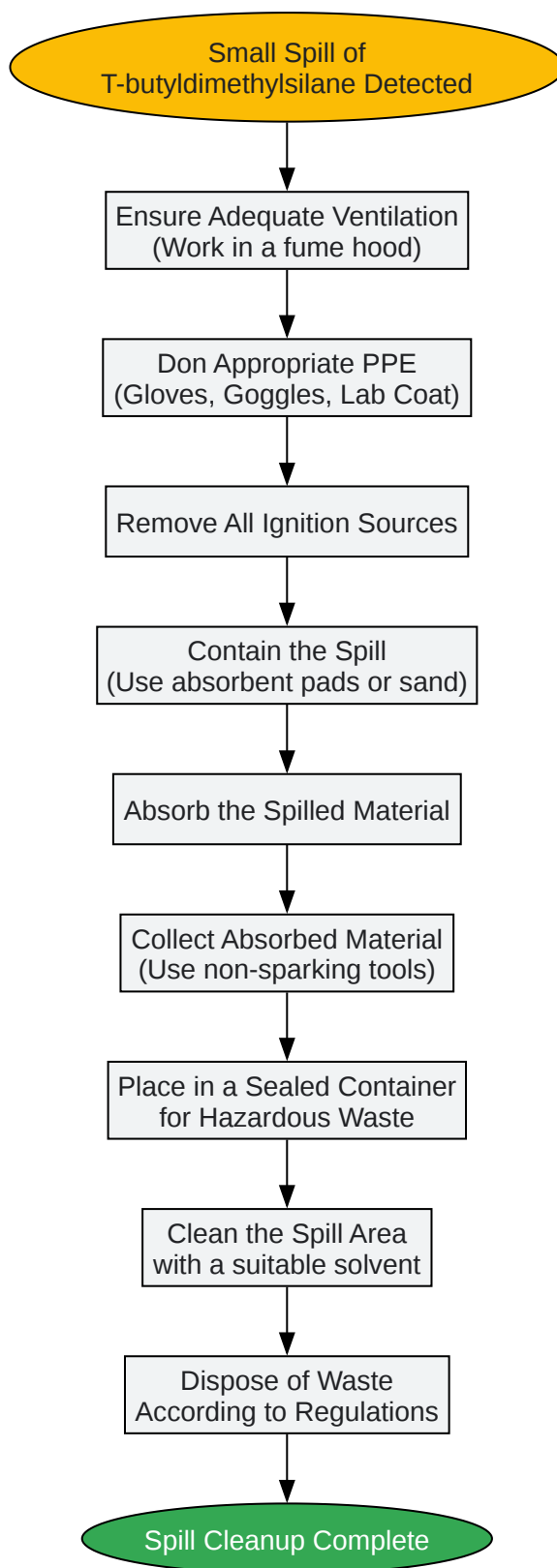
## Safety Workflows and Logical Relationships

Effective management of the risks associated with **T-butylidimethylsilane** requires clear and logical procedures for handling, storage, and emergencies. The following diagrams, generated using the DOT language, illustrate key safety workflows.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for incidents involving **T-butyldimethylsilane**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [T-butyldimethylsilane: A Comprehensive Safety and Hazards Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1241148#t-butyldimethylsilane-safety-data-sheet-sds-and-hazards]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)